

safety and handling of 4,6-Dichloro-5-nitropyrimidine MSDS

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Compound of Interest

Compound Name: 4,6-Dichloro-5-nitropyrimidine

Cat. No.: B016160

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An In-depth Technical Guide on the Safety and Handling of **4,6-Dichloro-5-nitropyrimidine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4,6-dichloro-5-nitropyrimidine** (CAS No. 4316-93-2), a key intermediate in the pharmaceutical and agrochemical industries. Adherence to these guidelines is critical for ensuring laboratory safety and procedural integrity.

Hazard Identification and Classification

4,6-Dichloro-5-nitropyrimidine is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Classification Summary[2]

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word:Warning[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Property	Value	Source(s)
CAS Number	4316-93-2	[1][3]
Molecular Formula	C ₄ HCl ₂ N ₃ O ₂	[3]
Molecular Weight	193.97 g/mol	[2][3]
Appearance	White to light yellow or tan crystalline solid/powder	[3][4][5]
Melting Point	100 - 103 °C	[2][3][4]
Solubility	Sparingly soluble in water. Soluble in polar organic solvents like DMSO and DMF.	[5]
Stability	Stable under normal conditions.	[1]

Toxicological Information

While the toxicological properties have not been fully investigated, the available data indicates irritant properties[1]. No quantitative data on acute toxicity (e.g., LD50/LC50), mutagenic,

reproductive, or teratogenic effects is currently available[1]. The primary target organ for single-exposure toxicity is the respiratory system[1][2].

Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent exposure and maintain chemical integrity.

Experimental Protocol for Handling

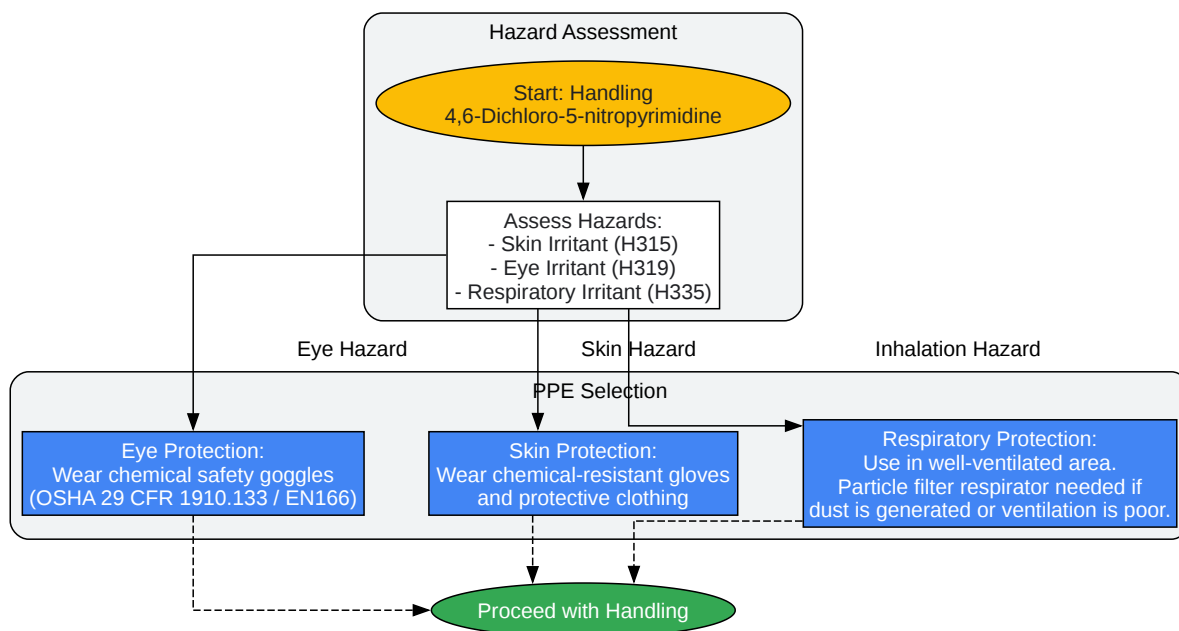
- Ventilation: Always handle **4,6-dichloro-5-nitropyrimidine** in a well-ventilated area or a chemical fume hood[1].
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in the workflow diagram below. This includes chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards, chemical-resistant gloves, and a lab coat[1][1].
- Avoiding Contact: Do not get the substance in eyes, on skin, or on clothing. Avoid breathing dust[1].
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Dust Formation: Avoid dust formation during handling and transfer[1].

Storage Protocol

- Container: Keep the container tightly closed and store in a well-ventilated place[1].
- Conditions: Store in a cool, dry place. Some suppliers recommend storage at 0-8 °C[3].
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents[1].
- Security: For larger quantities or in shared spaces, consider storing locked up[1].

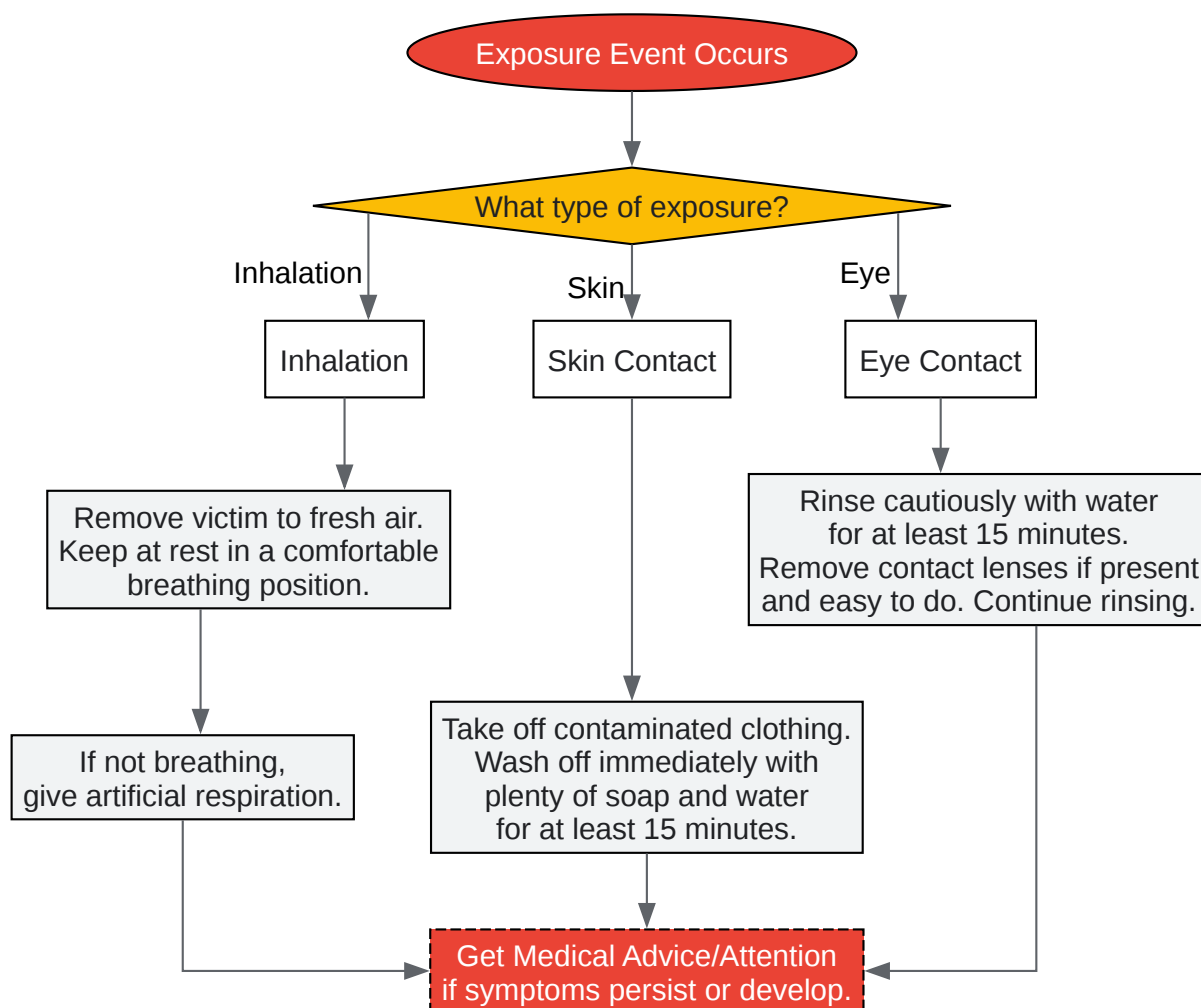
Visualization of Safety and Emergency Protocols

The following diagrams illustrate the logical workflows for selecting personal protective equipment and responding to accidental exposure.



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Caption: PPE Selection Workflow for **4,6-Dichloro-5-nitropyrimidine**.



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Caption: First-Aid Emergency Response for Accidental Exposure.

Emergency and Disposal Procedures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry powder, or water spray^[1]. For major fires, evacuate the area and fight the fire remotely due to the risk of explosion^[1].

- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas[1][6].
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear[1].

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing dust. Wear the appropriate PPE as described in Section 4.1 and the diagram above.
- Containment and Cleanup: Sweep up the spilled material, avoiding dust generation. Place it in a suitable, closed container for disposal[6].
- Environmental Precautions: Prevent the substance from entering drains or waterways[6].

Waste Disposal Protocol

Disposal of **4,6-dichloro-5-nitropyrimidine** and its containers must be conducted in accordance with all local, state, and federal regulations. Dispose of contents/container to an approved waste disposal plant[1]. Do not empty into drains[6].

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